

8,11-Octadecadienoic Acid: Structure, Properties, and Methodologies for Advanced Research

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 8,11-Octadecadienoic acid

CAS No.: 2197-52-6

Cat. No.: B15938779

[Get Quote](#)

Abstract

8,11-Octadecadienoic acid is a non-conjugated, polyunsaturated fatty acid that, while less ubiquitous than its isomers like linoleic acid, holds unique structural features relevant to lipidomics and biomedical research. This guide provides a comprehensive technical overview of its chemical structure, physicochemical properties, potential biological roles, and robust analytical workflows. Designed for researchers, chemists, and drug development professionals, this document synthesizes foundational knowledge with practical, field-proven methodologies to facilitate further investigation into this specific fatty acid.

Core Chemical Identity and Structure

8,11-Octadecadienoic acid is a long-chain fatty acid characterized by an 18-carbon backbone containing two double bonds positioned at the 8th and 11th carbons.^[1] Its molecular formula is $C_{18}H_{32}O_2$ and it has a molecular weight of approximately 280.45 g/mol.^{[1][2]} Unlike conjugated linoleic acids (CLAs), the double bonds in **8,11-octadecadienoic acid** are separated by two

single bonds, a structural motif that dictates its three-dimensional shape and chemical reactivity.

Isomeric Configurations

The geometry of the double bonds is a critical determinant of the molecule's physical and biological properties. The cis configuration introduces a bend in the acyl chain, while the trans configuration results in a more linear structure. The primary isomers include:

- (8Z, 11Z)-Octadecadienoic acid: The all-cis isomer, often implied when stereochemistry is not specified in biological contexts.[\[3\]](#)
- (8E, 11E)-Octadecadienoic acid: The all-trans isomer.[\[1\]](#)[\[2\]](#)
- (8E, 11Z)-Octadecadienoic acid: A mixed trans, cis isomer.
- (8Z, 11E)-Octadecadienoic acid: A mixed cis, trans isomer.

The IUPAC name precisely defines this stereochemistry, for example, (8E,11E)-octadeca-8,11-dienoic acid.[\[2\]](#)

Physicochemical Properties

Understanding the physicochemical properties is fundamental for designing extraction, purification, and analytical protocols. The data below pertains primarily to the most commonly referenced forms.

Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₃₂ O ₂	[1][2]
Molecular Weight	280.45 g/mol	[1][2]
IUPAC Name	octadeca-8,11-dienoic acid (isomer specific)	[1][2]
Common Synonyms	C18:2 (Δ8,11), C18:2n-7,10	[1][2]
CAS Number	2197-52-6 ((8E,11E)-isomer)	[2]
Classification	Unsaturated Fatty Acid, Fatty Acyl	[2]
Predicted XLogP3	6.8	[3]
Solubility	Soluble in organic solvents (e.g., methanol, ethanol, hexane); poorly soluble in water.	

Biological Context and Metabolic Significance

While not a primary dietary fatty acid, **8,11-octadecadienoic acid** and its metabolites can arise from endogenous metabolic pathways and may possess distinct biological activities. Its metabolism is likely integrated with the broader network of polyunsaturated fatty acid (PUFA) processing.

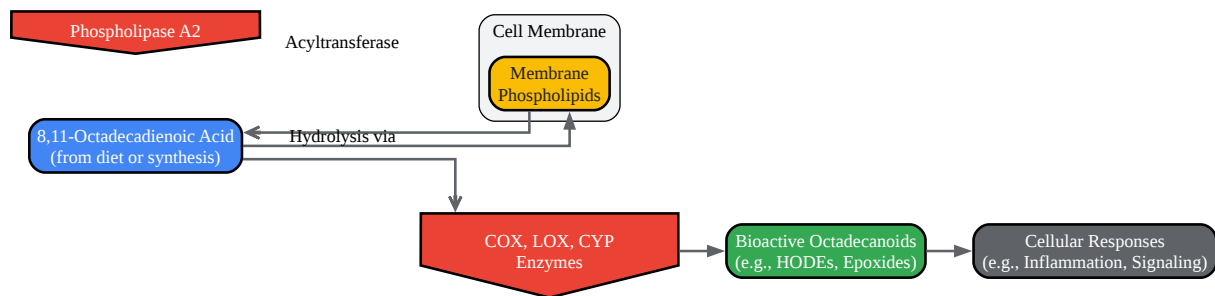
Potential Metabolic Pathways and Signaling

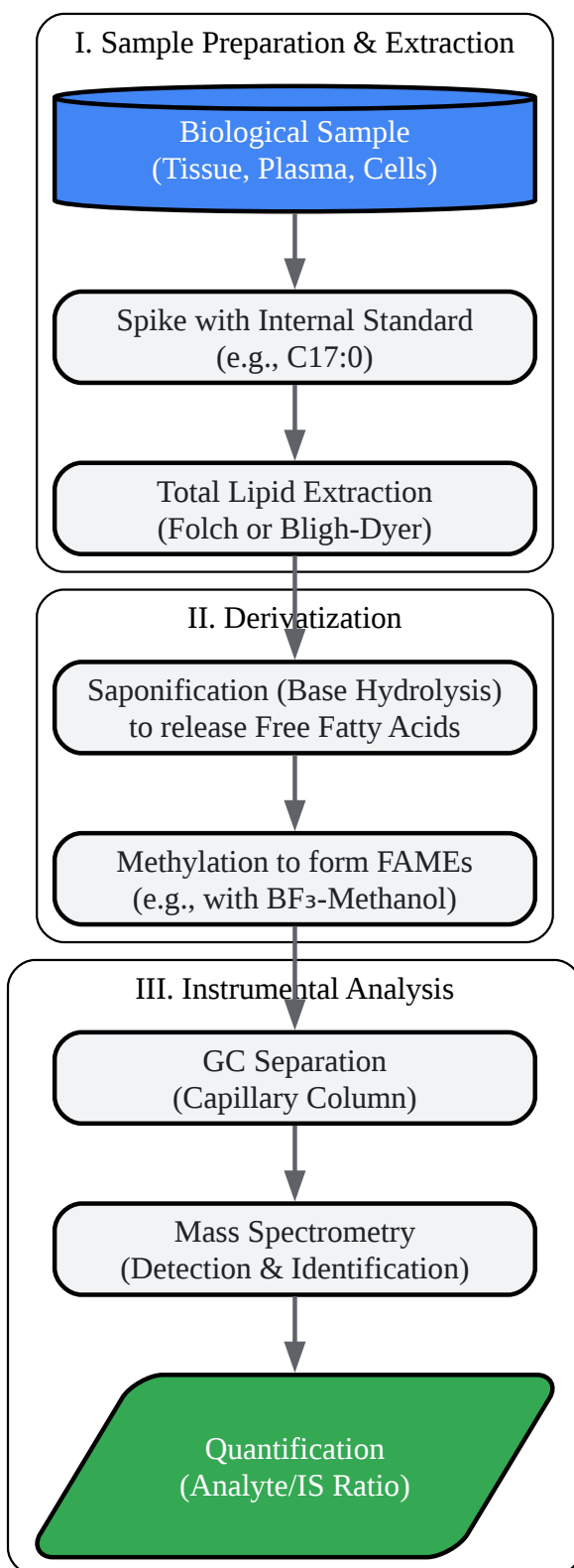
Like other PUFAs, **8,11-octadecadienoic acid** can be incorporated into the phospholipid bilayer of cell membranes, influencing membrane fluidity and the function of embedded proteins. Upon stimulation, it can be liberated by phospholipases and subsequently serve as a substrate for oxidative enzymes.

Causality of Enzymatic Action:

- Cyclooxygenases (COX) and Lipoxygenases (LOX): These enzymes are primary drivers of fatty acid signaling.^[4] They introduce oxygen to form a class of potent, short-lived signaling molecules known as octadecanoids.^{[4][5]} The specific regio- and stereochemistry of the resulting hydroxylated products (hydroxyoctadecadienoic acids, or HODEs) determines their downstream receptor binding and cellular effects, which often relate to inflammation and cell growth.
- Cytochrome P450 (CYP) Enzymes: These enzymes can also metabolize fatty acids, typically producing epoxy and hydroxy derivatives that are involved in regulating vascular tone and inflammation.

The diagram below illustrates this generalized pathway, which provides a logical framework for investigating the specific bioactive products derived from **8,11-octadecadienoic acid**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. PlantFAdb: 18:2-delta-8,11; 8,11-Octadecadienoic acid; structure ambiguous; C18:2n-7,10; 8,11-OCTADECADIENOIC ACID;(8E,11E)-; octadeca-8,11-dienoic acid [fatplants.net]
- 2. 8,11-Octadecadienoic acid | C18H32O2 | CID 5312487 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. PubChemLite - 8z,11z-octadecadienoic acid (C18H32O2) [pubchemlite.lcsb.uni.lu]
- 4. The octadecanoids: an emerging class of lipid mediators - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [8,11-Octadecadienoic Acid: Structure, Properties, and Methodologies for Advanced Research]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15938779/docs#8-11-octadecadienoic-acid-structure-properties-and-methodologies-for-advanced-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)